

Essential Safety and Logistical Information for Handling NCGC00247743 (CCG-50014)

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Compound of Interest

Compound Name: NCGC00247743

Cat. No.: B15588074

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **NCGC00247743**, also identified as CCG-50014. The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

Personal Protective Equipment (PPE) and Safety Measures

When handling **NCGC00247743**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

Equipment	Specification
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long-sleeved shirt, and long pants.
Respiratory Protection	A NIOSH-approved respirator is recommended if working with large quantities or in a poorly ventilated area.

Quantitative Safety Data

Parameter	Value
Storage Temperature	2-8°C
Solubility in DMSO	50 mg/mL
Molecular Weight	316.35 g/mol
Appearance	White solid

Experimental Protocols and Handling Procedures

Handling:

- Avoid inhalation, ingestion, and contact with skin and eyes.
- Use in a well-ventilated area, preferably in a chemical fume hood.
- Keep container tightly closed when not in use.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

- Recommended storage temperature is between 2-8°C.[1]
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Do not allow product to enter drains or sewers.
- Contaminated packaging should be disposed of in the same manner as the product.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **NCGC00247743** in a laboratory setting.

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References

- 1. RGS Proteins Inhibitor II, CCG-50014 The RGS Proteins Inhibitor II, CCG-50014 controls the biological activity of RGS4 proteins. This small molecule/inhibitor is primarily used for Biochemicals applications. [sigmaaldrich.com]
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